

IUPAC name and synonyms for 5-Amino-2-methyl-2H-tetrazole

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Compound of Interest

Compound Name: 5-Amino-2-methyl-2H-tetrazole

Cat. No.: B1295380

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An In-depth Technical Guide to **5-Amino-2-methyl-2H-tetrazole**

Introduction

5-Amino-2-methyl-2H-tetrazole is a synthetic, nitrogen-rich heterocyclic organic compound.^[1] As a derivative of tetrazole, it belongs to a class of molecules that, while not found in nature, are of significant interest in medicinal chemistry and materials science.^[2] In the pharmaceutical realm, the tetrazole moiety is recognized as a bioisostere for the carboxylic acid group, offering similar acidity and planar structure but with improved metabolic stability.^{[3][4]} This has led to its incorporation into numerous marketed drugs with a wide range of biological activities.^{[2][4][5]} Concurrently, the high nitrogen content and positive enthalpy of formation make tetrazole derivatives, including **5-Amino-2-methyl-2H-tetrazole**, valuable as precursors for high-energy materials.^{[3][6]} This guide provides a technical overview of its chemical identity, properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Chemical Identity

IUPAC Name and Synonyms

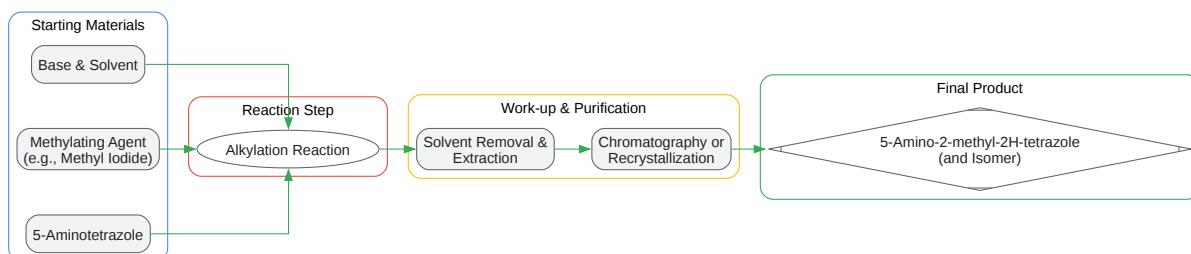
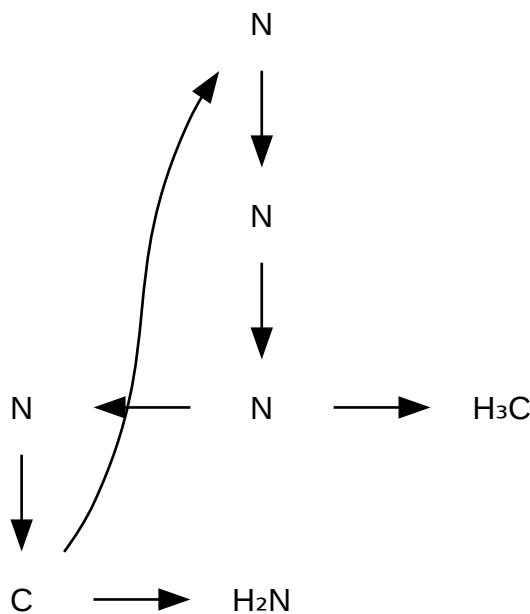
- IUPAC Name: 2-methyl-2H-tetrazol-5-amine^[7]
- CAS Registry Number: 6154-04-7^[8]
- Synonyms: **5-AMINO-2-METHYL-2H-TETRAZOLE**, 2-METHYL-5-AMINO-1H-TETRAZOLE, 2-Methyl-5-aminotetrazole, 2H-Tetrazol-5-amine, 2-methyl-, 5-Amino-2-methyltetrazole, 2-

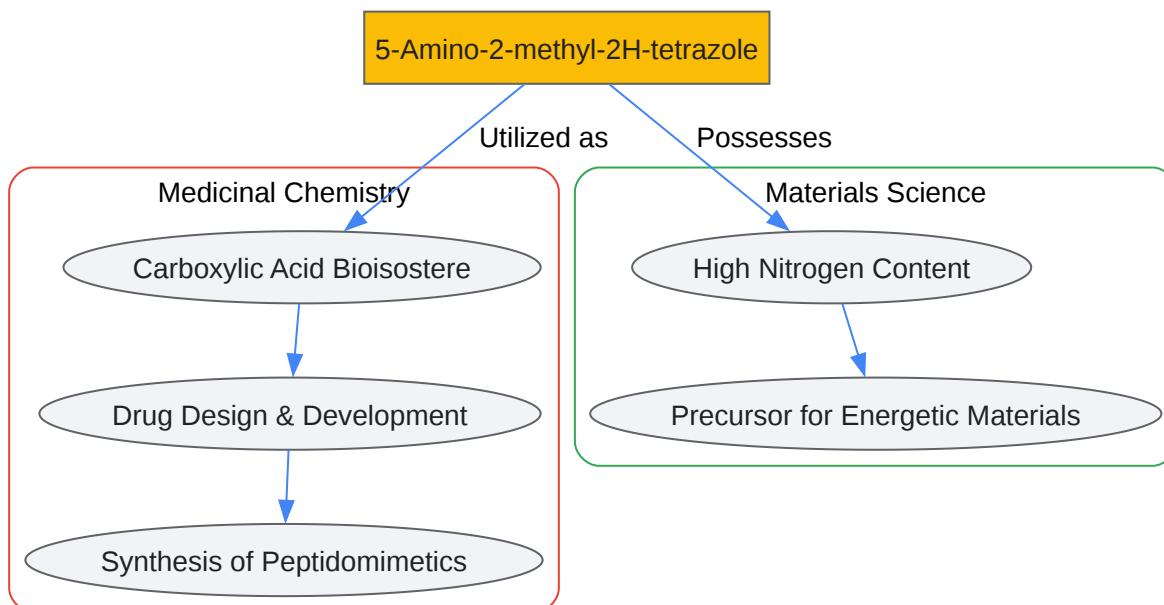
Methyl-5-tetrazolamine, RARECHEM AQ NN 0463, TIMTEC-BB SBB001742.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Chemical Structure

The structure consists of a five-membered tetrazole ring with an amino group at the 5-position and a methyl group at the 2-position.[\[3\]](#)

Chemical Structure of 5-Amino-2-methyl-2H-tetrazole



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